2-(Methylthio)-4-(tributylstannyl)thiazole safety data sheet information

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Compound of Interest

Compound Name:	*2-(Methylthio)-4-(tributylstannyl)thiazole*
CAS No.:	*446286-06-2*
Cat. No.:	*B1421361*

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An In-depth Technical Guide to the Safe Handling of **2-(Methylthio)-4-(tributylstannyl)thiazole**

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Abstract: This document provides a comprehensive safety and handling guide for **2-(Methylthio)-4-(tributylstannyl)thiazole**, a specialized organotin reagent. Given the absence of a dedicated Safety Data Sheet (SDS) for this specific regioisomer, this guide synthesizes data from the closely related isomer, 2-(Methylthio)-5-(tributylstannyl)thiazole, and the extensive toxicological literature on the tributyltin (TBT) chemical class. The primary objective is to equip researchers, scientists, and drug development professionals with the necessary knowledge to manage the significant health and environmental risks associated with this compound. The core principle of this guide is risk mitigation through informed, cautious practice, recognizing that the tributyltin moiety dictates the compound's toxicological profile.

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Section 1: Chemical Identification and Physicochemical Properties

2-(Methylthio)-4-(tributylstannyl)thiazole is an organometallic compound featuring a thiazole ring substituted with a methylthio group and a tributyltin group. The tributylstannyl moiety makes it a valuable reagent in Stille cross-coupling reactions but also imparts significant toxicity.

Table 1: Chemical Identity and Properties

Identifier	Value	Source
Chemical Name	**2-(Methylthio)-4-(tributylstannyl)thiazole**	-
CAS Number	446286-06-2	[1]
Molecular Formula	$C_{16}H_{31}NS_2Sn$	[2]
Molecular Weight	420.26 g/mol	

| Appearance | Solid (inferred from isomer) | |

Note: Properties are based on the closely related 5-stannyl isomer and may vary slightly for the 4-stannyl isomer.

Section 2: Hazard Identification and GHS Classification (Inferred)

The hazard profile of this compound is dominated by the tributyltin (TBT) group. TBT compounds are known for their severe systemic toxicity, reproductive toxicity, and extreme ecotoxicity.[3][4][5] The GHS classification is inferred from the commercially available isomer, 2-(Methylthio)-5-(tributylstannyl)thiazole, which shares the same toxicophoric moiety.

Signal Word: Danger

Table 2: GHS Hazard Statements

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Code	Hazard Statement	Classification
H301	**Toxic if swallowed**	**Acute Toxicity, Oral (Category 3)**
H312	Harmful in contact with skin	Acute Toxicity, Dermal (Category 4)
H315	Causes skin irritation	Skin Irritation (Category 2)
H319	Causes serious eye irritation	Eye Irritation (Category 2)
H360FD	May damage fertility. May damage the unborn child.	Reproductive Toxicity (Category 1B)
H372	Causes damage to organs through prolonged or repeated exposure	Specific Target Organ Toxicity, Repeated Exposure (STOT RE 1)
H410	Very toxic to aquatic life with long lasting effects	Hazardous to the Aquatic Environment, Chronic (Category 1)

Source: Sigma-Aldrich Safety Information for CAS 157025-34-8.

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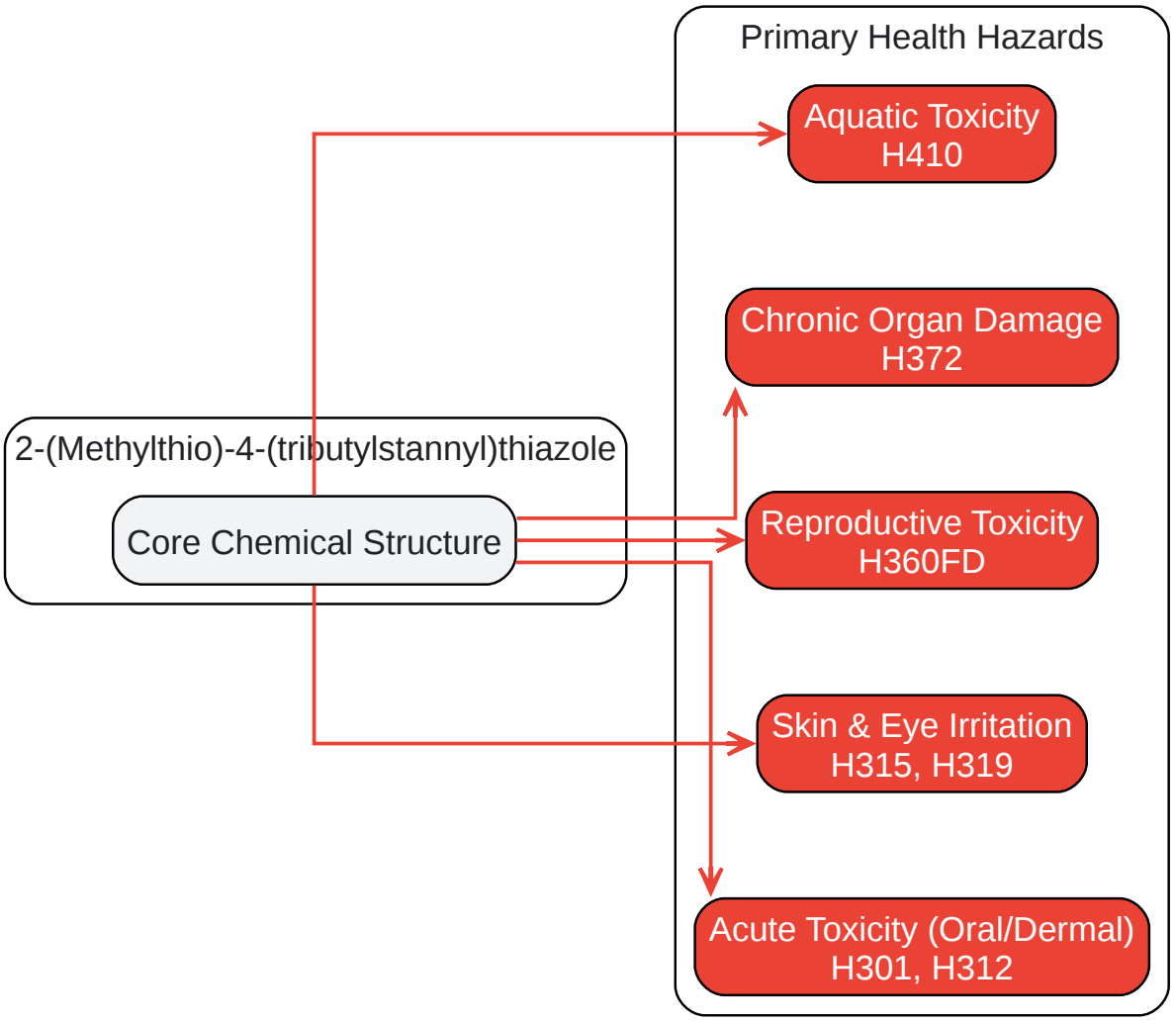

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Caption: Core Health and Environmental Hazards.

Section 3: Toxicological Profile: The Dominance of the Tributyltin Moiety

The causality behind this compound's hazardous nature lies squarely with the organotin component. Tributyltin (TBT) compounds are synthetic organometallic chemicals with well-documented, potent biocidal activity.[4][6] This activity is not specific to target organisms and poses a significant threat to laboratory personnel and the environment.

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Mechanism of Toxicity: TBT compounds exert their toxicity through several mechanisms. They are known endocrine disruptors, interfering with hormonal signaling pathways which can lead to reproductive and developmental issues.[5] Furthermore, TBTs can induce oxidative stress and damage cellular components, leading to organ damage, particularly to the liver and kidneys, upon repeated exposure.[4] Their high fat solubility allows them to bioaccumulate in organisms, magnifying their toxic effects up the food chain.[3][5]

Routes of Exposure and Symptoms:

- Dermal Contact: TBT compounds are potent skin irritants and can be absorbed through the skin.[3][4] High concentrations can cause chemical burns.[3][4] Protective gloves are mandatory.
- Ingestion: TBTs are moderately to highly toxic if swallowed.[6] Accidental ingestion can lead to severe poisoning.
- Inhalation: While the compound is a solid, inhalation of dust or aerosols can cause irritation to the respiratory tract and lead to systemic effects.[4] Shipyard workers exposed to TBT dusts and vapors reported dizziness, difficulty breathing, and flu-like symptoms.[3][4]

Section 4: Safe Handling and Personal Protective Equipment (PPE)

A self-validating system of protocols is essential. Every step is designed to minimize exposure and prevent contamination.

Experimental Protocol: Weighing and Handling Solid Compound

- Preparation: Designate a specific area for handling, preferably within a certified chemical fume hood. Ensure an emergency eyewash station and safety shower are accessible.[7]
- PPE Adornment: Before entering the designated area, don all required PPE:
  - Gloves: Wear dual-layered chemical-resistant gloves (e.g., nitrile).
  - Eye Protection: Chemical safety goggles and a face shield are required.[8]

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- Lab Coat: A buttoned, full-length lab coat is necessary to prevent skin exposure.
- Respirator: If there is any risk of aerosolization or dust formation, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is required.[8][9]

- Handling:
  - Handle the container with care to avoid generating dust.
  - Use spark-proof tools and equipment.[10]
  - Weigh the required amount on a tared weigh boat within the fume hood.
  - Close the primary container tightly immediately after use.
- Cleanup:
  - Carefully wipe down the spatula and work surface with a suitable solvent (e.g., isopropanol) and dispose of the wipes as hazardous waste.
  - Remove outer gloves before leaving the fume hood.
  - Wash hands thoroughly with soap and water after the procedure is complete.[10]

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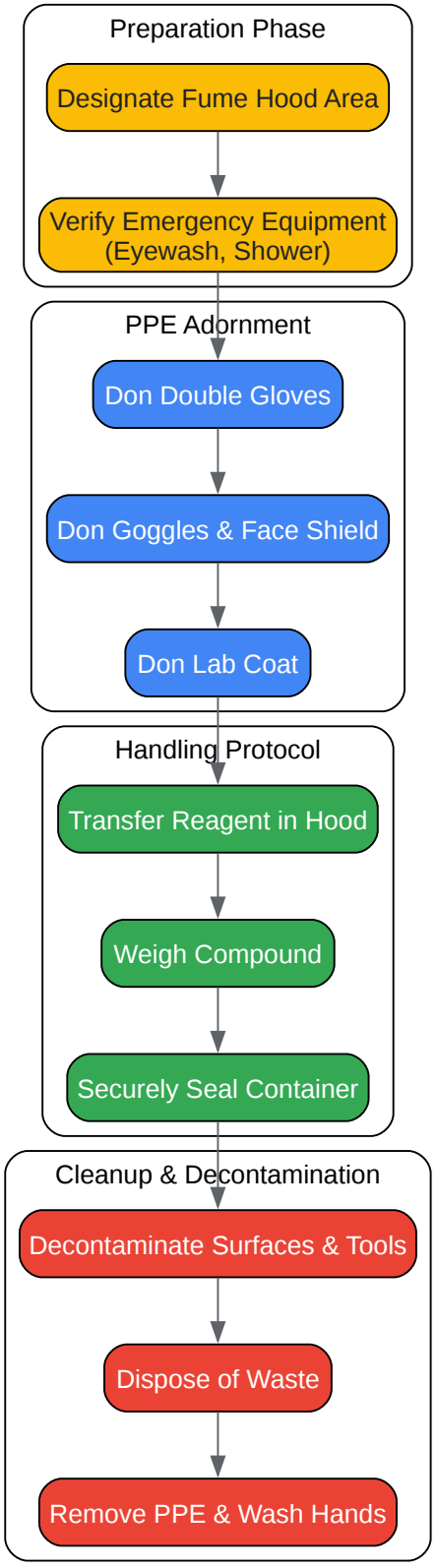

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Caption: Safe Handling Workflow.

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Section 5: Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Table 3: First-Aid Measures

Exposure Route	Action
Eye Contact	**Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][9]**
Skin Contact	Get medical aid. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[9]
Ingestion	Do NOT induce vomiting. Wash mouth out with water. Seek immediate medical attention.[9]

| Inhalation | Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[9] |

Spill & Leakage Protocol:

- Evacuate personnel from the immediate area.
- Wear full PPE, including a respirator.
- Avoid generating dust. Do not sweep with a dry broom.
- Gently cover the spill with an inert absorbent material like vermiculite, sand, or earth.[9][10]
- Collect the material using spark-proof tools and place it into a suitable, labeled container for hazardous waste disposal.[10]
- Ventilate the area and wash the spill site after material pickup is complete.

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Section 6: Storage and Disposal

Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[8][9] The container should be kept tightly closed.[9] Due to its high toxicity, it should be stored in a locked cabinet or facility accessible only to authorized personnel.[7] The storage class is 6.1C: Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects.

Disposal: Disposal of this material and its containers must be handled as hazardous waste. All disposals must be in accordance with federal, state, and local environmental regulations. Due to its classification as being very toxic to aquatic life with long-lasting effects (H410), it is imperative to prevent any release into the environment.[8] Do not allow this chemical to enter drains or waterways.

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